

Anisomycin Structure-Activity Relationship (SAR)

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Compound Focus: Anisomycin

CAS No.: 22862-76-6

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Structural Feature	Role & SAR Insight	Biological Consequence
Para-Methoxybenzyl Group (Aromatic ring)	Essential for antibiotic activity; binds in a hydrophobic crevice of the ribosome's A-site [1]. Substitution is critical: <i>para</i> -position is optimal [2].	High antifungal & antiprotozoal activity [2] [3].
Benzyl Substituent Position	Moving methoxy group from <i>para</i> to <i>meta</i> or <i>ortho</i> * [2].	Dramatic drop in antibiotic activity [2] [4].
Alpha-Benzyl Carbon	Must be unsubstituted; adding methyl or phenyl groups [2].	Severe loss of activity [2] [4].
Pyrrolidine Ring Stereochemistry	Specific (2R,3S,4S) configuration is crucial for proper binding to the ribosome [3] [5].	Disruption abolishes protein synthesis inhibition.

Quantitative Activity & Experimental Protocols

Antibiotic and Antiviral Activity Assessment

Research demonstrates **anisomycin**'s potent activity, quantified through various assays:

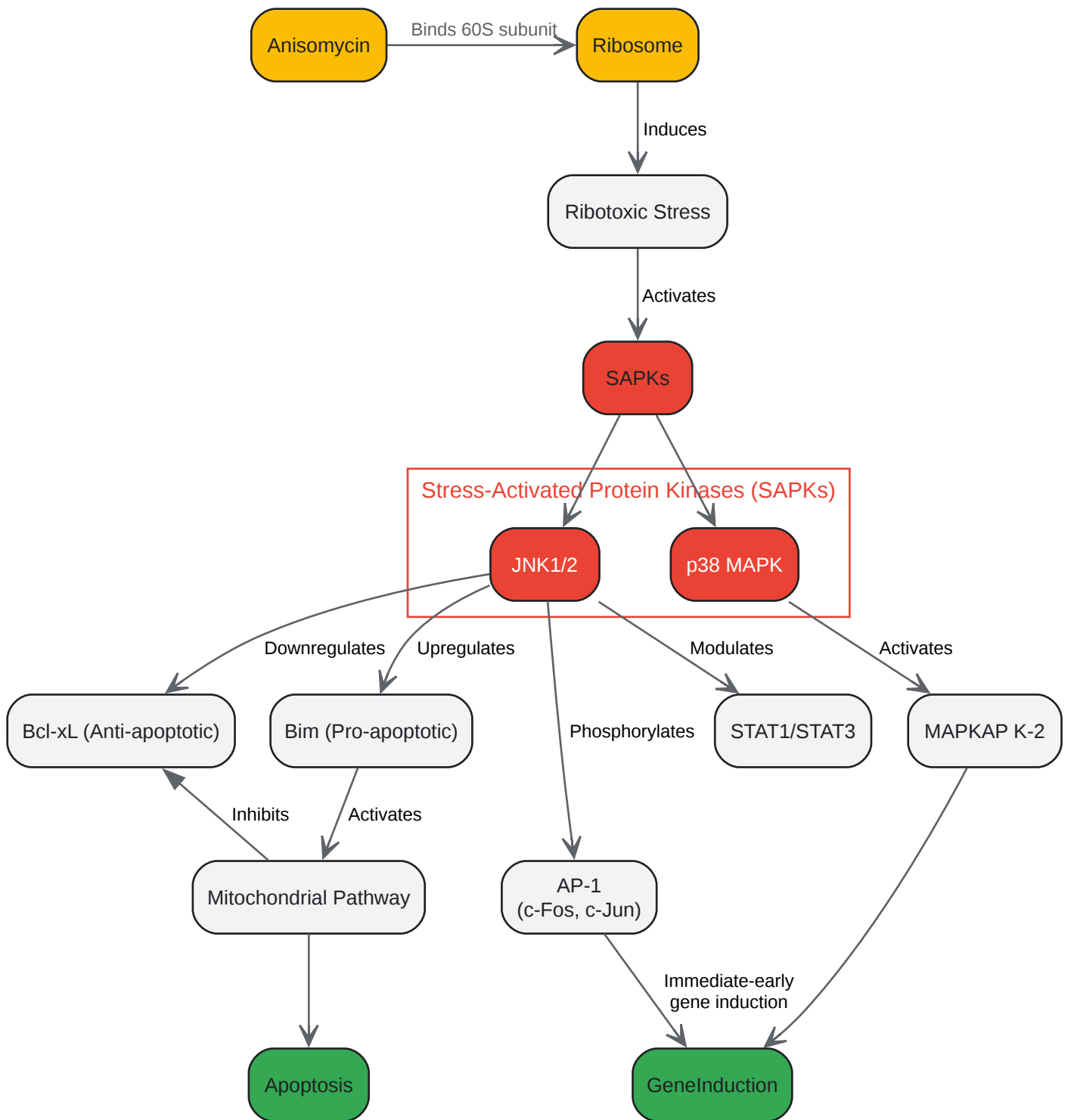
- **In Vitro Antiviral Activity:** Against Spring Viraemia of Carp Virus (SVCV) in EPC cells, **anisomycin** showed strong inhibition with **IC₅₀ values of 12.24 - 21.79 nM** for different viral genes [6].
- **In Vivo Survival Study:** In a zebrafish model infected with SVCV, intraperitoneal injection of **anisomycin increased survival by 30%** and inhibited viral gene expression in organs by over 60% [6].

A typical protocol for assessing anti-SVCV activity in vitro involves [6]:

- **Cell Culture:** Grow epithelioma papulosum cyprini (EPC) cells to a monolayer.
- **Virus Infection:** Infect cells with SVCV (e.g., 1×10^3 TCID₅₀) for 2 hours.
- **Drug Treatment:** Replace medium with maintenance medium containing **anisomycin** (e.g., 7.82–125.00 nM).
- **Incubation & Analysis:** Incubate for 48 hours, then assess viral replication via RT-qPCR, or observe cytopathic effects under a microscope.

Analyzing Signaling Pathway Activation

Anisomycin is a potent chemical tool for activating stress kinase pathways. The following diagram illustrates the key signaling pathways and their downstream effects based on multiple studies.



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Anisomycin activates stress kinase pathways, leading to gene induction and apoptosis [7] [8] [5].

A standard protocol for detecting **anisomycin**-elicited p38 activation in HeLa cells is as follows [9]:

- **Cell Preparation:** Plate HeLa cells in a 96-well plate (~15,000 cells/well) and culture until 80% confluent.
- **Treatment:** Stimulate cells with a dilution series of **anisomycin** (e.g., 2-1000 nM) in serum-free media for 30 minutes.
- **Fixation & Permeabilization:** Remove media, fix cells with 3.7% formaldehyde for 20 min, then permeabilize with 0.1% Triton X-100.
- **Immunostaining:**
 - **Blocking:** Use Intercept Blocking Buffer for 1.5 hours.
 - **Primary Antibodies:** Incubate with anti-phospho-p38 (Rabbit, 1:100) and a normalization antibody like anti-total ERK2 (Mouse, 1:100) for 2 hours.
 - **Secondary Antibodies:** Incubate with fluorescently-labeled antibodies (e.g., IRDye 800CW Goat anti-Rabbit and IRDye 680RD Goat anti-Mouse, 1:800) for 1 hour, protected from light.
- **Washing & Imaging:** Wash with PBS + 0.1% Tween 20, image plate using an Odyssey Imager or similar system, scanning at 700 and 800 nm channels.

Research Applications and Future Directions

The unique dual functionality of **anisomycin** makes it a valuable research tool with potential therapeutic applications:

- **Chemical Biology Tool:** Used to study stress signaling, gene induction, synaptic plasticity, and long-term memory consolidation [7] [10].
- **Pro-apoptotic Agent:** Induces apoptosis in cancer cells at low doses via JNK signaling, showing potential as an anti-cancer agent [8].
- **Antiviral Agent:** Demonstrates efficacy against certain RNA viruses like Spring Viraemia of Carp Virus (SVCV) and others [6].
- **Biosynthesis & Analogue Development:** Recent studies on the **anisomycin** biosynthetic enzyme **AniP** provide a foundation for using biocatalysis to generate novel analogues with improved properties [1].

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